

Preparing AR-M 1000390 Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B1243119

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These application notes provide detailed protocols for the preparation of **AR-M 1000390** solutions for use in cell culture experiments. **AR-M 1000390** is a potent and highly selective δ -opioid receptor agonist. Proper solution preparation is critical for obtaining accurate and reproducible experimental results.

Introduction

AR-M 1000390 hydrochloride is a non-peptidic agonist of the δ -opioid receptor, with a reported IC₅₀ value of 0.87 nM.^[1] It is a derivative of SNC 80 and is known to be brain-penetrant.^{[2][3]} In cell-based assays, it has been shown to inhibit forskolin-stimulated cyclic AMP (cAMP) accumulation, with an EC₅₀ of 7.2±0.9 nM. Understanding the correct procedures for dissolving and diluting this compound is essential for in vitro studies investigating its biological effects.

Quantitative Data Summary

For ease of reference, the key quantitative data for **AR-M 1000390** hydrochloride are summarized in the table below.

Property	Value	Reference
Molecular Weight	384.94 g/mol	
IC50 (δ -opioid receptor)	0.87 ± 0.23 nM	
EC50 (δ agonist potency)	7.2 ± 0.9 nM	
Solubility in Water	38.49 mg/mL (99.99 mM) (Sonication recommended)	[2]
Solubility in DMSO	38.49 mg/mL (99.99 mM) (Sonication recommended)	[2]

Experimental Protocols

Materials

- **AR-M 1000390** hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile phosphate-buffered saline (PBS) or sterile water
- Complete cell culture medium (e.g., DMEM, RPMI-1640) appropriate for the cell line
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[2]
- 0.22 μ m sterile syringe filter

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is recommended for creating a concentrated stock solution that can be stored for long-term use.

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, weigh out 3.85 mg of **AR-M 1000390** hydrochloride (Molecular Weight = 384.94 g/mol).
- Dissolution: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of cell culture grade DMSO.
- Mixing: Vortex the tube thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[\[2\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of Working Solutions

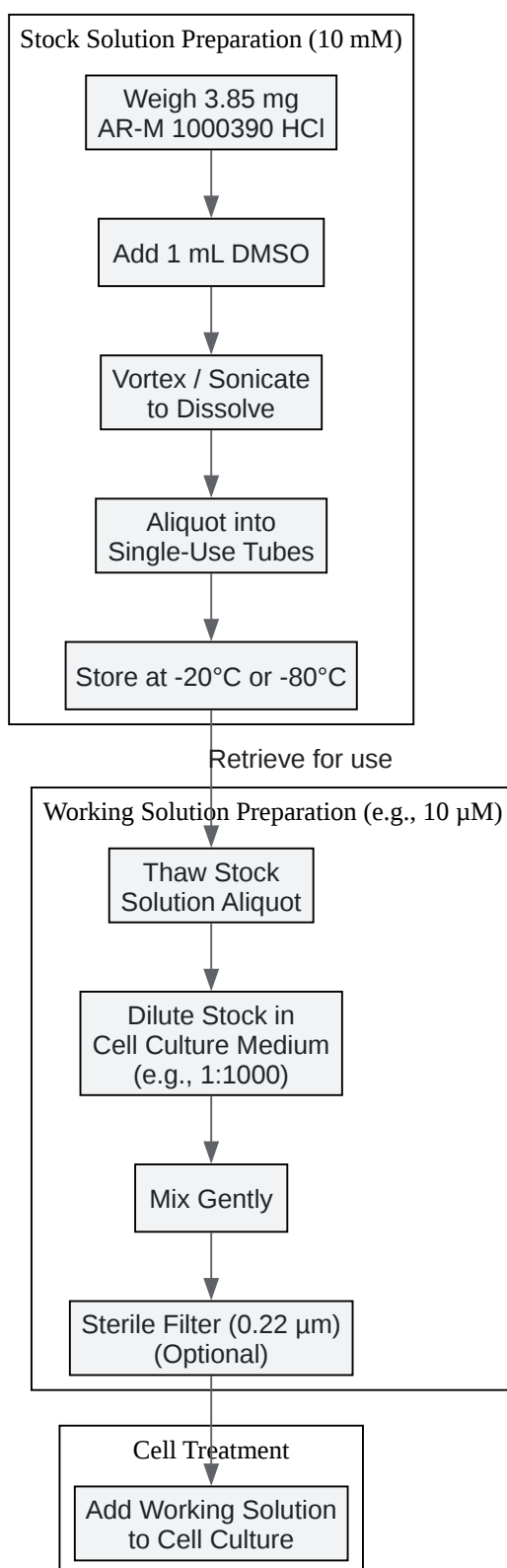
Working solutions are prepared by diluting the stock solution into the complete cell culture medium. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is not toxic to the cells. A final DMSO concentration of less than 0.1% is generally considered safe for most cell lines, though some can tolerate up to 0.5%.[\[5\]](#) It is recommended to perform a vehicle control experiment with the same final DMSO concentration to assess its effect on the cells.

Example: Preparing a 10 μ M working solution from a 10 mM DMSO stock:

- Serial Dilution (Recommended): To minimize pipetting errors, perform a serial dilution.
 - Step A (1:10 dilution): Add 10 μ L of the 10 mM stock solution to 990 μ L of complete cell culture medium to obtain a 100 μ M intermediate solution. Mix well by gentle pipetting.
 - Step B (1:10 dilution): Add 100 μ L of the 100 μ M intermediate solution to 900 μ L of complete cell culture medium to obtain the final 10 μ M working solution. The final DMSO concentration will be 0.1%.
- Direct Dilution (for higher final concentrations):

- Add 1 μL of the 10 mM stock solution directly to 1 mL of complete cell culture medium. The final concentration will be 10 μM , and the final DMSO concentration will be 0.1%.
- Sterilization: If the working solution is prepared in a non-sterile environment or if there are concerns about contamination, it can be sterilized by passing it through a 0.22 μm syringe filter.
- Application to Cells: Replace the existing medium in the cell culture plates with the freshly prepared working solution of **AR-M 1000390**.

Experimental Workflow

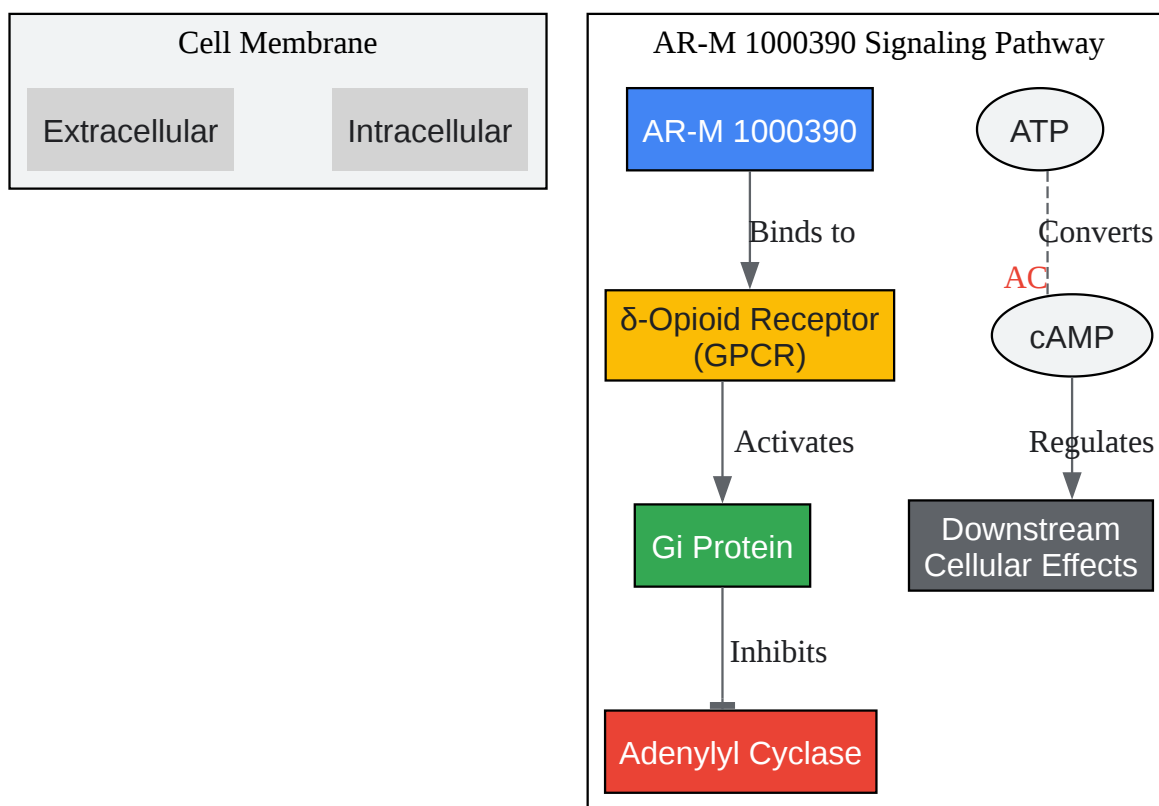


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Caption: Workflow for preparing **AR-M 1000390** solutions.

Signaling Pathway

AR-M 1000390 acts as an agonist at the δ -opioid receptor, which is a G-protein coupled receptor (GPCR). The canonical signaling pathway for this receptor involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cAMP levels.



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Caption: **AR-M 1000390** signaling pathway.

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